

Operational Guide: Disposal of 2-(2-Chloroethoxy)propane

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)propane

CAS No.: 13830-12-1

Cat. No.: B1277445

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CAS: 13830-12-1 | Synonyms: 2-Chloroethyl isopropyl ether; 1-Chloro-2-(isopropoxy)ethane[1]
[2]

Executive Summary & Chemical Profile

Warning: **2-(2-Chloroethoxy)propane** is a halogenated ether.[1][2] Beyond standard flammability and toxicity, it presents a latent peroxide formation hazard. Improper handling of aged containers can result in shock-sensitive explosions. This guide prioritizes the identification and neutralization of peroxides prior to waste consolidation.

Chemical Hazard Matrix

Property	Specification	Operational Implication
CAS Number	13830-12-1	Unique identifier for waste manifesting.[1][2]
Molecular Formula	C ₅ H ₁₁ ClO	Contains Chlorine; MUST go to Halogenated waste stream.[1][2]
Flash Point	~35°C - 45°C (Est.)[1][2]	Flammable (D001). Ground all transfers.
Reactivity	Peroxide Former	Susceptible to auto-oxidation at the -carbon (isopropyl group).[1][2]
Toxicity	Acute Tox.[1][2][3] (Oral/Inh.)	Use chemically resistant gloves (Nitrile/Viton) and fume hood.

Pre-Disposal Assessment: The Peroxide Protocol

Critical Safety Check: Before moving any container of **2-(2-Chloroethoxy)propane** that has been opened or stored for >6 months, you must test for peroxides.[1][2]

- Mechanism: The isopropyl group adjacent to the ether oxygen is highly susceptible to radical attack, forming unstable hydroperoxides ().
- Risk: Concentration of these peroxides (via evaporation or distillation) can lead to detonation.

Step 2.1: Visual Inspection

Do not touch or open the bottle if you observe:

- Crystalline solids around the cap or in the liquid.

- Viscous liquid separation (phase separation).
- Action: If these are present, evacuate the area and contact EHS/Bomb Squad immediately.

Step 2.2: Quantitation (If visually safe)

Use a semi-quantitative peroxide test strip (e.g., Quantofix® or starch-iodide paper).[1]

Peroxide Level (ppm)	Status	Action Required
< 20 ppm	Green	Proceed to Section 3 (Segregation).
20 - 100 ppm	Yellow	Stabilize immediately. Add inhibitor (BHT) or treat chemically.
> 100 ppm	Red	High Risk. Do not move.[1][2] Contact EHS for specialized neutralization.

Waste Segregation & Packaging

Proper segregation prevents the creation of "unknowns" and dangerous exothermic reactions.

Waste Stream Assignment[1]

- Primary Stream: Halogenated Organic Solvents.
 - Reasoning: The presence of Chlorine (Cl) requires high-temperature incineration with acid gas scrubbing (to capture HCl).[1] Mixing with non-halogenated solvents (e.g., Acetone, Hexane) significantly increases disposal costs and violates EPA dilution prohibitions.[1]
- RCRA Waste Codes:
 - D001: Ignitable Characteristic.
 - Halogenated Solvent: (Check local state codes; often treated as distinct from F-listed solvents unless part of a specific mixture).

Incompatibility (Do NOT Mix With)

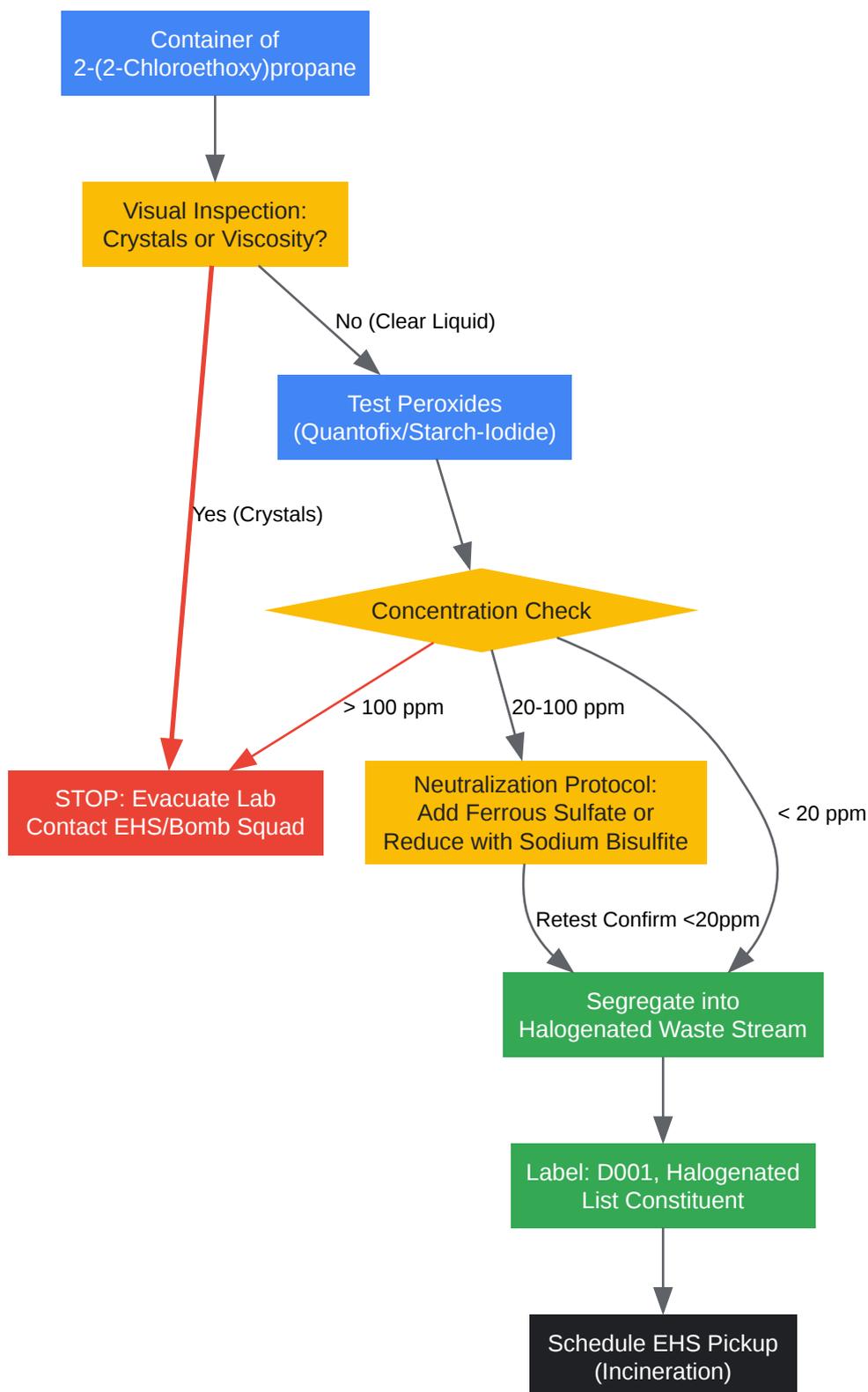
- Strong Oxidizers: Perchlorates, Nitrates, Permanganates.[\[1\]\[4\]](#) (Risk: Fire/Explosion).[\[3\]\[4\]\[5\]](#)
[\[6\]](#)
- Strong Acids: Sulfuric acid, Nitric acid. (Risk: Heat generation, ether cleavage).
- Alkali Metals: Sodium/Potassium. (Risk: Wurtz-type coupling reactions).

Packaging Requirements

- Container: High-Density Polyethylene (HDPE) or Amber Glass.
- Venting: If peroxides were detected but treated, use a vented cap (e.g., Nalgene® vented closure) for 24 hours to ensure gas evolution has ceased before final sealing.[\[1\]](#)
- Labeling: Must read "Hazardous Waste - Halogenated Solvent."[\[7\]](#) Explicitly list "**2-(2-Chloroethoxy)propane**" as a constituent.

Disposal Workflow Diagram

The following decision tree illustrates the logic flow from assessment to final pickup.



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Caption: Operational logic for the safe assessment and disposal of halogenated ethers.

Spill Management Procedures

Immediate Action: Eliminate ignition sources. Ventilate area.^{[3][7][8]}

Spill Volume	Protocol
Small (< 100 mL)	1. Absorb with vermiculite, dry sand, or commercial solvent pads. ^[1] Place saturated absorbents into a sealable bag/container. ^{3.} Label as "Hazardous Waste - Debris (Flammable/Toxic)." ^[1]
Large (> 100 mL)	1. Evacuate the immediate area. ^{2.} Do not attempt cleanup without SCBA if vapors are strong (inhalation hazard). ^{3.} Call emergency response. Prevent entry into drains (aquatic toxicity).

References & Authority

- PubChem.**2-(2-Chloroethoxy)propane** Compound Summary (CAS 13830-12-1).^{[1][2][9]} National Library of Medicine. [\[Link\]](#)^[1]
- U.S. EPA.Hazardous Waste Codes & Lists (RCRA). Environmental Protection Agency. [\[Link\]](#)
- Princeton University EHS.Management of Peroxide Forming Chemicals.[\[Link\]](#)^[1]

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Sources

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